

Corilagin standard storage conditions and shelf life

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This guide provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and use of corilagin in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid corilagin?

A1: Solid corilagin powder should be stored under controlled conditions to ensure its stability. For long-term storage, it is recommended to keep it at -20°C.[1][2] For shorter periods, storage at 2-8°C is also acceptable.[3][4][5] Some suppliers suggest that it can be stored at room temperature if kept in a dry, ventilated place, protected from light and heat in a tightly sealed container.[6][7]

Q2: What is the shelf life of solid corilagin?

A2: The shelf life of solid corilagin is dependent on the storage temperature. When stored at -20°C, the shelf life can be three years or more.[2] If stored at 2-8°C in a tightly sealed vial, it can be stable for up to 24 months.[8] Always refer to the manufacturer's certificate of analysis for specific shelf-life information.

Q3: How should I prepare and store corilagin stock solutions?



A3: Corilagin stock solutions are typically prepared in organic solvents like DMSO, ethanol, or DMF.[1] It is crucial to use fresh, anhydrous solvents, as moisture can reduce the solubility of corilagin, especially in DMSO.[2] Once prepared, stock solutions should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[2][9]

Q4: What is the stability of corilagin in aqueous solutions?

A4: Aqueous solutions of corilagin are not stable for long-term storage. It is highly recommended to prepare fresh aqueous solutions on the day of use.[9] Storing aqueous solutions for more than one day is not advised due to potential degradation.[1]

Q5: What are the solubility properties of corilagin?

A5: Corilagin has varying solubility depending on the solvent. It is soluble in several organic solvents and has limited solubility in water. Quantitative solubility data is summarized in the table below. If precipitation occurs during preparation, gentle heating or sonication can be used to aid dissolution.[9]

Data Summary Tables

Table 1: Storage Conditions and Shelf Life of Corilagin



Form	Storage Temperature	Shelf Life	Recommendations
Solid Powder	-20°C	≥ 3-4 years[1][2]	Recommended for long-term storage.
Solid Powder	2-8°C	Up to 2 years[8]	Suitable for short to medium-term storage.
Solid Powder	Room Temperature	Not specified	Store in a dry, dark, well-sealed container. [6][7]
Stock Solution	-80°C	6 - 12 months[2][9]	Aliquot to avoid freeze-thaw cycles.[2]
Stock Solution	-20°C	1 month[2][9]	Aliquot for short-term use.[2][9]
Aqueous Solution	N/A	≤ 1 day[1]	Prepare fresh before each experiment.[1][9]

Table 2: Solubility of Corilagin

Solvent	Approximate Solubility	Reference(s)
DMSO	~25 - 100 mg/mL	[1][2]
Ethanol	~25 mg/mL	[1]
Dimethylformamide (DMF)	~20 mg/mL	[1]
PBS (pH 7.2)	~5 mg/mL	[1]
Water	~1 mg/mL	[3][4]

Troubleshooting Guide

Q1: My corilagin powder is difficult to dissolve in an aqueous buffer. What can I do?

Troubleshooting & Optimization





A1: Corilagin has limited solubility in neutral aqueous solutions.[1] First, ensure you have not exceeded its solubility limit (~5 mg/mL in PBS, pH 7.2).[1] To prepare an aqueous solution, it is better to first dissolve the corilagin in a small amount of an organic solvent like DMSO to create a concentrated stock solution. Then, make further dilutions of this stock solution into your aqueous buffer.[1] Ensure the final concentration of the organic solvent is low enough to not affect your experimental system.[1]

Q2: I observed precipitation in my stock solution after taking it out of the freezer. Is it still usable?

A2: Precipitation can occur if the compound comes out of solution during freezing. Before use, bring the vial to room temperature and try to redissolve the precipitate by vortexing or gentle sonication.[9] To prevent this, ensure the stock concentration is not above the solubility limit in the chosen solvent at room temperature and consider storing it in smaller aliquots to minimize thermal fluctuations.

Q3: My experimental results are inconsistent. Could the stability of my corilagin be the issue?

A3: Inconsistent results can be due to compound degradation. This is a common issue if you are using a stock solution that has undergone multiple freeze-thaw cycles or if you are using an aqueous working solution that was not prepared fresh.[1][9] Always use freshly prepared working solutions for each experiment and handle stock solutions as recommended in the storage guidelines.

Experimental Protocols

Protocol 1: Preparation of a Corilagin Stock Solution

- Weighing: Accurately weigh the desired amount of solid corilagin powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 20 mg/mL). Use fresh DMSO to avoid solubility issues.[2]
- Dissolution: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming (to no more than 37°C) or brief sonication can be used to assist dissolution if necessary.[9]



- Sterilization (Optional): If required for your application (e.g., cell culture), sterilize the stock solution by filtering it through a 0.22 μm syringe filter compatible with your solvent.
- Aliquoting and Storage: Dispense the stock solution into single-use, sterile cryovials. Store
 the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up
 to 1 month).[2][9]

Protocol 2: In Vitro Cell Viability Assessment using MTT Assay

This protocol provides a general guideline for assessing the effect of corilagin on the viability of adherent cells.

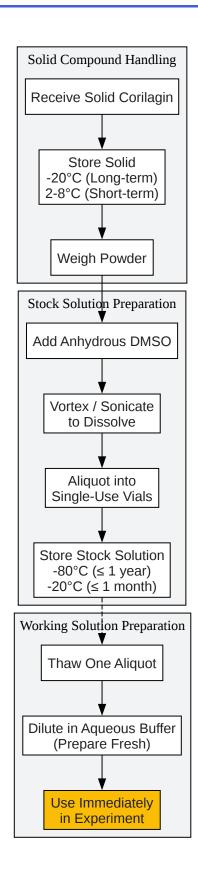
- Cell Seeding: Plate cells in a 96-well plate at a predetermined density (e.g., 5×10^3 cells/well) in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C and 5% CO₂ to allow for cell attachment.
- Preparation of Working Solutions: Prepare serial dilutions of corilagin in culture medium from your DMSO stock solution. Ensure the final DMSO concentration in all wells (including the vehicle control) is identical and non-toxic to the cells (typically ≤ 0.5%).
- Cell Treatment: Remove the old medium from the wells and add 100 μL of the medium containing the desired concentrations of corilagin (e.g., 0, 25, 50, 100 μg/mL).[7] Include wells with medium only for background control and wells with medium plus vehicle (DMSO) as a negative control.
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.[7]
- MTT Addition: After incubation, add 10 μL of MTT labeling reagent (5 mg/mL in PBS) to each well.
- Formazan Crystal Formation: Incubate the plate for an additional 4 hours at 37°C, allowing viable cells to metabolize the MTT into purple formazan crystals.
- Solubilization: Add 100 μ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.[10]



- Absorbance Measurement: Incubate the plate overnight in a humidified incubator. Measure
 the absorbance at a wavelength between 550 and 600 nm (e.g., 570 nm) using a microplate
 reader.[11]
- Data Analysis: Subtract the background absorbance (medium only) from all readings. Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Visualizations

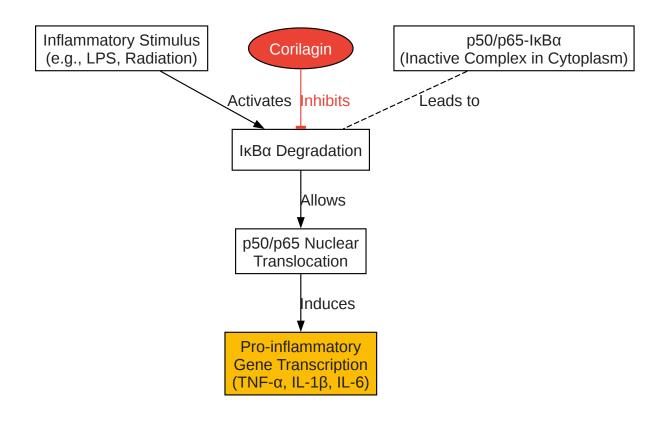




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Caption: Workflow for Handling, Preparing, and Storing Corilagin Solutions.





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Caption: Corilagin's Inhibition of the NF-kB Signaling Pathway.

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